

# Safeguarding Your Research: A Comprehensive Guide to Handling Solvent Red 49

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## Compound of Interest

Compound Name: Solvent Red 49

Cat. No.: B1360167

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Solvent Red 49**, a lilac-colored, fine crystalline powder. Adherence to these procedures is critical to mitigate potential hazards and ensure operational integrity.

## Immediate Safety Information: Understanding the Risks

**Solvent Red 49** presents several health hazards that necessitate careful handling.<sup>[1][2][3]</sup> It is harmful if swallowed and can cause serious eye damage, skin irritation, and respiratory irritation.<sup>[1][4]</sup> All personnel handling this chemical must be thoroughly familiar with its potential risks and the corresponding safety protocols.

Hazard Classification:

Hazard	Category	Description
Acute Oral Toxicity	Category 4	Harmful if swallowed.[1]
Skin Irritation	-	Causes skin irritation.[1][2][3]
Eye Damage/Irritation	Category 2	Causes serious eye damage. [1]
Respiratory Irritation	-	May cause respiratory irritation.[1][2][3]
Long-term Aquatic Hazard	Chronic 2	Hazardous to the aquatic environment with long-lasting effects.[1]

## Personal Protective Equipment (PPE): Your First Line of Defense

The use of appropriate Personal Protective Equipment (PPE) is mandatory when handling **Solvent Red 49** to prevent exposure.[5] The following table outlines the required PPE for various operations.

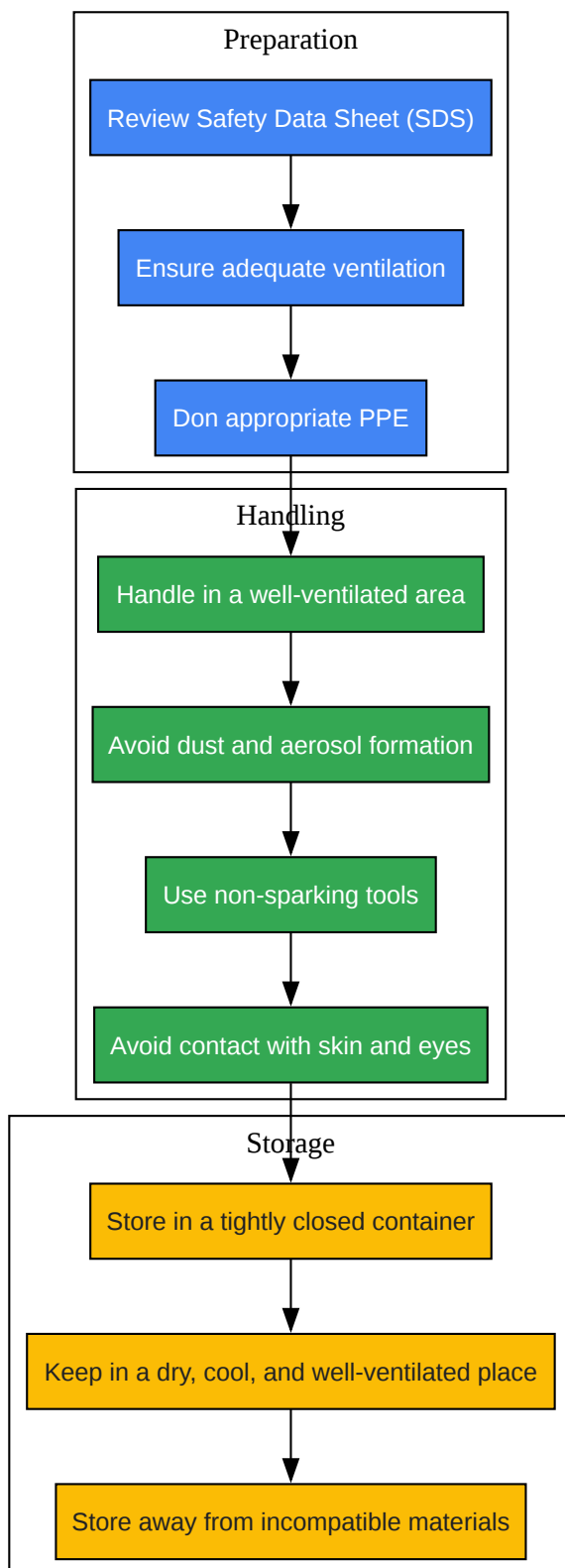
Recommended Personal Protective Equipment (PPE):

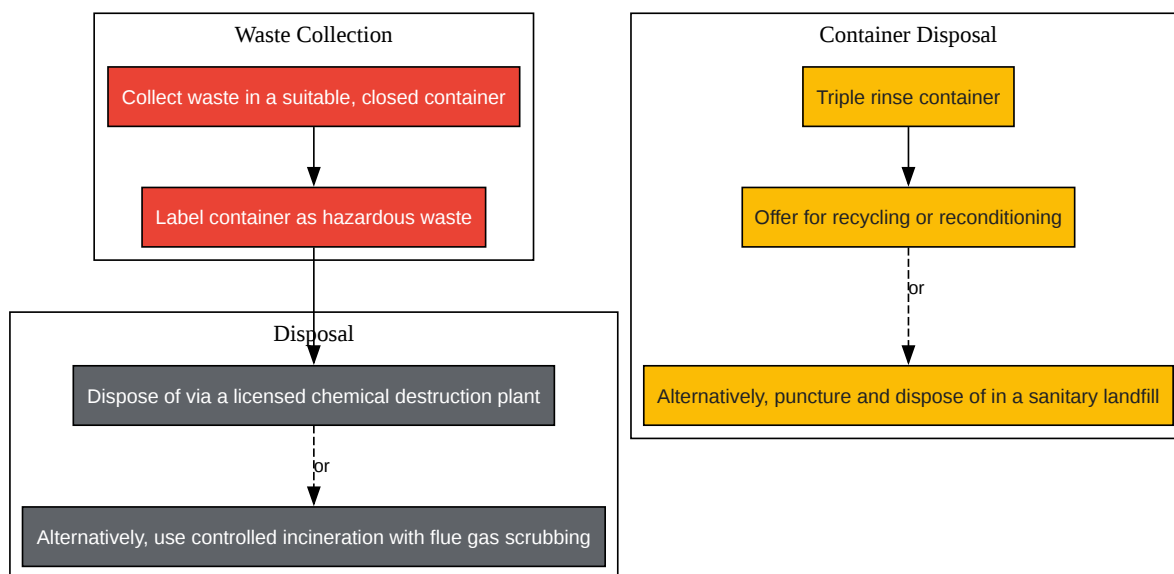
Body Part	Required PPE	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US).[1]
Skin	Fire/flame resistant and impervious clothing	-
Hands	Chemical impermeable gloves (e.g., butyl rubber)	Inspected prior to use and compliant with EU Directive 89/686/EEC and EN 374.[1][6]
Respiratory	Full-face respirator	To be used if exposure limits are exceeded or irritation is experienced.[1]

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Solvent Red 49** is crucial for maintaining a safe laboratory environment.

Experimental Workflow for Handling **Solvent Red 49**:





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## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. cncolorchem.com [cncolorchem.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. Solvent Red 49 | C28H30N2O3 | CID 62357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. mcrcsafety.com [mcrcsafety.com]

- 6. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
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